

Essential Safety and Logistics for Handling 6-Dimethylaminopurine

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Compound of Interest

Compound Name: 6-Dimethylaminopurine

Cat. No.: B021663

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **6-Dimethylaminopurine** (6-DMAP), a non-selective protein kinase inhibitor. Adherence to these guidelines is crucial to ensure laboratory safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

6-Dimethylaminopurine is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

To mitigate these risks, the following personal protective equipment is mandatory when handling **6-Dimethylaminopurine**:

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Change gloves immediately if contaminated.
Eye/Face Protection	Chemical safety goggles or a face shield. Ensure eyewash stations are readily accessible. [2]
Skin and Body Protection	A lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved N95 respirator or higher is required. [3] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling of **6-Dimethylaminopurine** in a laboratory setting.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is -20°C.

2. Preparation of Solutions:

- All weighing and solution preparation should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- **6-Dimethylaminopurine** is a solid. To prepare a stock solution, it can be dissolved in organic solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) at

approximately 30 mg/ml, or in ethanol at about 1 mg/ml. It is also soluble in water at 50 mg/mL.

- When dissolving, purge the solvent of choice with an inert gas.

3. Handling during Experiments:

- Avoid direct contact with the solid powder and its solutions.
- Use appropriate, calibrated equipment for all measurements.
- After handling, wash hands and any exposed skin thoroughly with soap and water.

4. Waste Disposal:

- All waste containing **6-Dimethylaminopurine**, including empty containers, contaminated labware (e.g., pipette tips, tubes), and unused solutions, must be treated as hazardous chemical waste.
- Segregate waste streams. Do not mix **6-Dimethylaminopurine** waste with other incompatible chemical waste.
- Collect solid waste in a clearly labeled, sealed container.
- Collect liquid waste in a dedicated, leak-proof, and clearly labeled container. The label should include "Hazardous Waste" and the full chemical name.
- Do not dispose of **6-Dimethylaminopurine** down the drain.
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous waste disposal. Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

1. Skin Contact:

- Immediately remove all contaminated clothing.

- Wash the affected area with plenty of soap and water for at least 15 minutes.
- If skin irritation occurs, seek medical attention.

2. Eye Contact:

- Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Remove contact lenses if present and easy to do. Continue rinsing.
- Seek immediate medical attention.

3. Inhalation:

- Move the individual to fresh air.
- If breathing is difficult, provide oxygen.
- If the individual is not breathing, give artificial respiration.
- Seek immediate medical attention.

4. Ingestion:

- Do NOT induce vomiting.
- Rinse the mouth with water.
- Seek immediate medical attention.

5. Spills:

- For minor spills, ensure adequate ventilation and wear appropriate PPE.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material and place it in a sealed container for hazardous waste disposal.

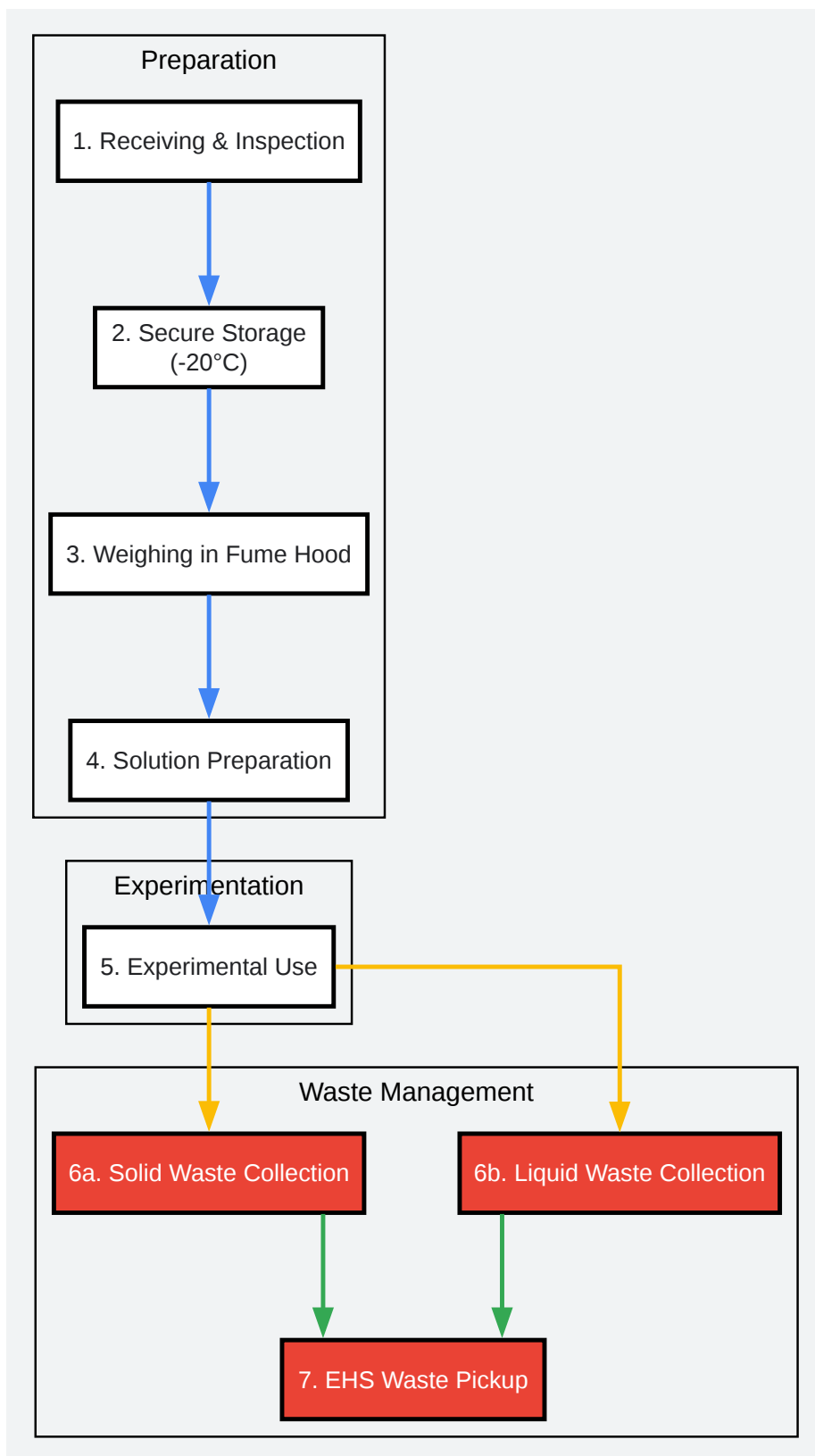
- For major spills, evacuate the area and contact your institution's EHS department immediately.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	163.18 g/mol	
Physical State	Solid	
Melting Point	259-262 °C	
Solubility in DMSO	~30 mg/ml	
Solubility in DMF	~30 mg/ml	
Solubility in Ethanol	~1 mg/ml	
Solubility in Water	50 mg/mL	

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **6-Dimethylaminopurine** in a research laboratory, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **6-Dimethylaminopurine**.

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References

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